Technical Guide: Solubility Profile & Thermodynamic Characterization of 7-Chloroquinazolin-2(1H)-one

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Compound of Interest

Compound Name: *7-chloroquinazolin-2(1H)-one*

Cat. No.: *B1640935*

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Executive Summary

Compound Identity: **7-chloroquinazolin-2(1H)-one** (also referred to as 7-chloro-2-hydroxyquinazoline).[1][2][3] CAS Registry: 190274-08-9 (related amine), 5958-24-7 (parent).[1][2] Application: Critical intermediate in the synthesis of quinazoline-based tyrosine kinase inhibitors (e.g., Afatinib analogs) and antihypertensive agents (Prazosin precursors).[1]

This technical guide provides a structural analysis and solubility profiling strategy for **7-chloroquinazolin-2(1H)-one**.[1][2] Unlike simple aromatics, this heterocyclic scaffold exhibits significant lattice energy barriers due to lactam-lactim tautomerism, necessitating a specific solvent strategy for process chemistry.[1] This guide details the theoretical solubility ranking, experimental determination protocols, and thermodynamic modeling required for precise solubility mapping.

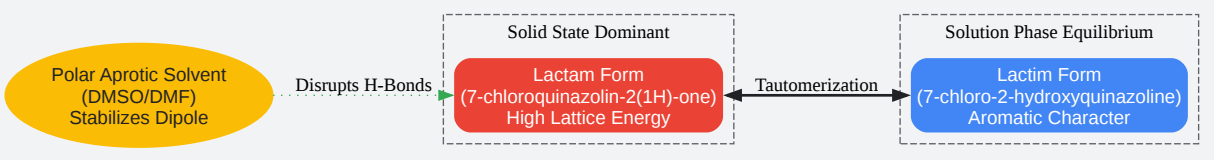
Part 1: Physicochemical Context & Structural Determinants

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Structural Dynamics: The Lattice Energy Barrier

The solubility of **7-chloroquinazolin-2(1H)-one** is governed by its ability to form strong intermolecular hydrogen bond networks in the solid state.[1][2] The molecule exists in equilibrium between the lactam (2(1H)-one) and lactim (2-hydroxy) forms.[1][2]

- Solid State: The lactam tautomer predominates.[2] The N1-H acts as a hydrogen bond donor, while the C2=O carbonyl acts as an acceptor.[1] This allows the formation of centrosymmetric cyclic dimers (R2,2(8) graph set), significantly increasing the melting point (>250°C) and crystal lattice energy.[1]
- Solvation Consequence: To dissolve this compound, a solvent must disrupt these strong N-H···O=C interactions. Simple non-polar solvents (hexane, toluene) lack the enthalpy to break this lattice.



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Figure 1.1: Tautomeric equilibrium and solvent interaction mechanism.[1]

Predicted Solubility Profile

Based on the quinazolinone scaffold's thermodynamic properties and data from structural analogs (e.g., 6-chloro derivatives), the solubility profile follows a distinct polarity-driven hierarchy.[1]

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Solvent Class	Representative Solvents	Solubility Rating	Thermodynamic Rationale
Polar Aprotic	DMSO, DMF, NMP	High (>50 mg/mL)	High dielectric constant disrupts N-H[1][2]···O dimers; dipole-dipole stabilization.[1]
Polar Protic	Methanol, Ethanol	Moderate (Heat dependent)	Soluble at reflux; sparingly soluble at RT.[2] Competitive H-bonding with solvent.[1][2]
Dipolar Aprotic	Acetone, Ethyl Acetate	Low (<5 mg/mL)	Insufficient H-bond accepting capability to break crystal lattice at RT.[1][2]
Non-Polar	Hexane, Toluene	Negligible	High energy cost of cavity formation; no specific interactions.[2]
Acidic Media	Acetic Acid, Formic Acid	High	Protonation of N3 disrupts lattice; forms soluble salts.[2]

Part 2: Experimental Methodology (SOP)

As exact values for this specific intermediate vary by polymorph and purity, you must establish an internal "Gold Standard" solubility curve. Do not rely on generic database values.[2] Use the Isothermal Saturation Method (Shake-Flask) coupled with HPLC quantification.

Protocol: Isothermal Saturation

Objective: Determine thermodynamic equilibrium solubility at

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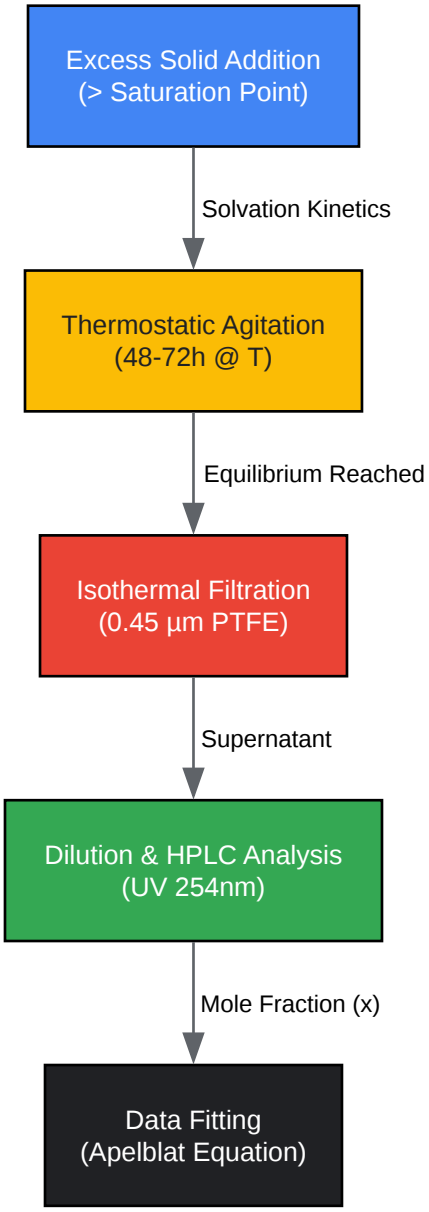
- Preparation:
  - Weigh excess solid **7-chloroquinazolin-2(1H)-one** (approx. 100 mg) into a borosilicate glass vial.
  - Add 2.0 mL of the target solvent (e.g., Methanol).
- Equilibration:
  - Place vials in a thermostatic orbital shaker set to 298.15 K ± 0.05 K.
  - Agitate at 200 rpm for 48–72 hours. Note: Quinazolinones have slow dissolution kinetics due to surface wetting issues.[2]
- Phase Separation:
  - Allow settling for 2 hours (static).
  - Filter the supernatant using a 0.45 µm PTFE syringe filter (pre-heated to

    to prevent precipitation).
- Quantification (HPLC):
  - Dilute the filtrate with mobile phase (typically Acetonitrile:Water).
  - Inject into HPLC (C18 Column, UV detection at 254 nm).
  - Calculate concentration (

) using a pre-established calibration curve.[2]

Workflow Diagram

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Figure 2.1: Standard Operating Procedure for thermodynamic solubility determination.

Part 3: Thermodynamic Modeling & Data Analysis

For process optimization (e.g., cooling crystallization), experimental data points should be fitted to the Modified Apelblat Equation. This allows you to interpolate solubility at any temperature.

The Apelblat Model

[1]

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- : Mole fraction solubility of **7-chloroquinazolin-2(1H)-one**.
- : Absolute temperature (Kelvin).[2]
- : Empirical parameters derived from regression analysis of your experimental data.

Interpretation for Quinazolinones:

- Parameter B: Reflects the enthalpy of solution.[2] A large negative

  value indicates a highly endothermic dissolution, typical for this high-melting scaffold.[1]
- Process Implication: If

  is large, solubility will drop drastically with cooling, making the solvent ideal for recrystallization (high recovery yield).

Solvent Selection for Synthesis vs. Purification[2]

Process Step	Recommended Solvent	Rationale
Reaction Medium	DMF or DMAc	High solubility ensures homogeneity; high boiling point allows thermal activation of cyclization.[1][2]
Precipitation	Water or Ethanol	Adding water to a DMF reaction mixture acts as an anti-solvent, forcing the hydrophobic 7-chloroquinazolinone to crash out.[1][2]
Recrystallization	Ethanol/DMF (9:1)	The small amount of DMF dissolves the solid at reflux; cooling allows ethanol (poor solvent) to drive crystal growth.[1]

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